

An In-Depth Technical Guide to 4-Bromoindoline for Advanced Research

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Compound of Interest

Compound Name: 4-Bromoindoline

CAS No.: 86626-38-2

Cat. No.: B1282225

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This technical guide provides a comprehensive overview of **4-Bromoindoline** (CAS No. 86626-38-2), a key heterocyclic building block for researchers, scientists, and professionals in drug development and materials science. This document delves into its chemical properties, synthesis, spectroscopic profile, and applications, with a focus on its role in medicinal chemistry.

Introduction: Distinguishing 4-Bromoindoline from 4-Bromoindole

It is crucial to differentiate **4-Bromoindoline** from its aromatic counterpart, 4-Bromoindole (CAS No. 52488-36-5). **4-Bromoindoline**, also known as 4-bromo-2,3-dihydro-1H-indole, possesses a saturated five-membered ring fused to the brominated benzene ring. This structural distinction significantly influences its chemical reactivity and three-dimensional conformation, making it a distinct and valuable scaffold in synthetic chemistry. The indoline framework is a core structural motif in numerous natural products and pharmacologically active molecules^[1].

Physicochemical Properties of 4-Bromoindoline

A clear understanding of the fundamental properties of **4-Bromoindoline** is essential for its effective use in research and development.

Property	Value	Source
CAS Number	86626-38-2	[2][3][4]
Molecular Formula	C ₈ H ₈ BrN	[2][4]
Molecular Weight	198.06 g/mol	[2][4]
Appearance	Off-white to white powder	[4]
Storage	2-8°C, away from light	[4]

Synthesis of 4-Bromoindoline

The most common and efficient method for the synthesis of **4-Bromoindoline** is through the selective reduction of 4-Bromoindole. This transformation targets the C2-C3 double bond of the indole ring while preserving the aromaticity of the benzene ring and the carbon-bromine bond. Sodium cyanoborohydride (NaBH₃CN) in an acidic medium is a widely used reagent for this purpose due to its mild and selective nature[5].

Experimental Protocol: Reduction of 4-Bromoindole

This protocol outlines a representative procedure for the synthesis of **4-Bromoindoline**.

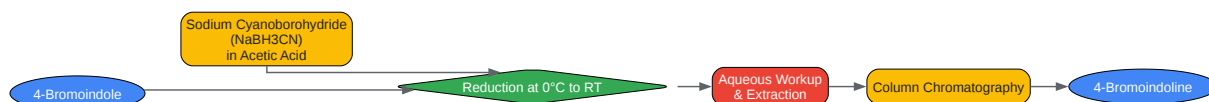
Materials:

- 4-Bromoindole
- Sodium cyanoborohydride (NaBH₃CN)
- Acetic acid
- Methanol
- Diethyl ether

- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Ice bath

Procedure:

- Dissolve 4-Bromoindole in a suitable solvent such as acetic acid or methanol in a round-bottom flask.
- Cool the solution to 0°C in an ice bath with continuous stirring.
- Slowly add sodium cyanoborohydride portion-wise to the cooled solution. The mild nature of NaBH₃CN allows for the selective reduction of the iminium ion formed in the acidic medium[5].
- Allow the reaction mixture to slowly warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC).
- Quench the reaction by carefully adding a saturated sodium bicarbonate solution until the effervescence ceases.
- Extract the aqueous layer with diethyl ether or another suitable organic solvent.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude **4-Bromoindoline** by column chromatography on silica gel to yield the final product.



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Synthesis of **4-Bromoindoline** Workflow

Spectroscopic Characterization

The structural elucidation of **4-Bromoindoline** is confirmed through various spectroscopic techniques. Below are the expected characteristic data.

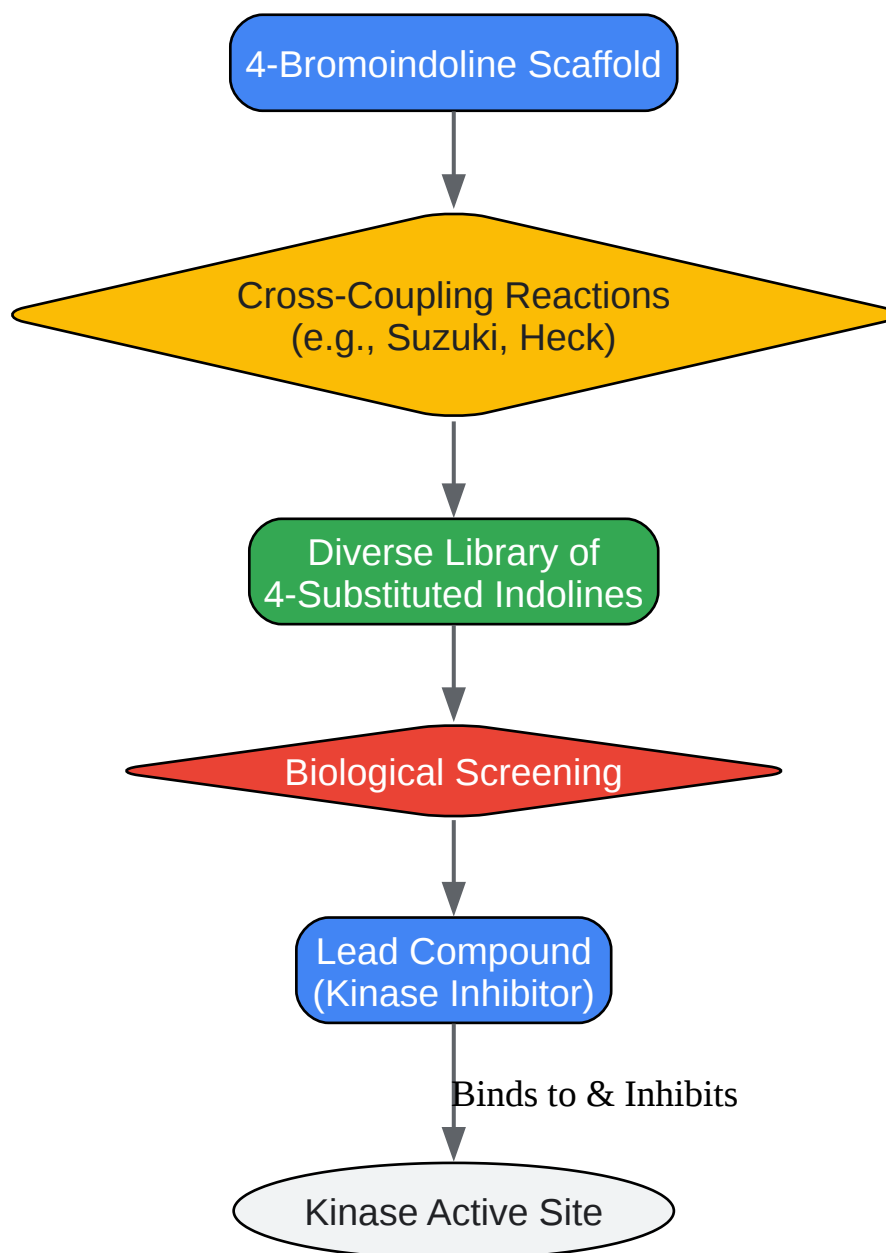
Technique	Data
^1H NMR	The spectrum is expected to show characteristic signals for the aromatic protons, with splitting patterns influenced by the bromine substituent. The protons of the saturated five-membered ring will appear as triplets in the aliphatic region.
^{13}C NMR	The spectrum will display eight distinct carbon signals. The carbons of the aromatic ring will appear in the downfield region, with the carbon attached to the bromine showing a characteristic chemical shift. The aliphatic carbons (C2 and C3) will be observed in the upfield region[6][7].
IR Spectroscopy	The IR spectrum will show characteristic absorption bands for N-H stretching, aromatic C-H stretching, and aliphatic C-H stretching. The C-Br stretching vibration will be observed in the fingerprint region.
Mass Spectrometry	The mass spectrum will exhibit a characteristic isotopic pattern for a bromine-containing compound, with two major peaks for the molecular ion $[\text{M}]^+$ and $[\text{M}+2]^+$ in an approximate 1:1 ratio[8][9]. The nominal mass will be 197 and 199 g/mol .

Applications in Drug Discovery and Medicinal Chemistry

The **4-bromoindoline** scaffold is a valuable building block in medicinal chemistry due to the strategic placement of the bromine atom, which serves as a handle for further functionalization through various cross-coupling reactions like Suzuki and Heck couplings. This allows for the synthesis of diverse libraries of compounds for screening against various biological targets.

Role as a Kinase Inhibitor Scaffold

Indoline derivatives are recognized as important scaffolds for the development of kinase inhibitors, which are crucial in cancer therapy[10]. The indoline core can mimic the hinge-binding region of ATP in the kinase active site. The bromine atom at the 4-position can be exploited to introduce various substituents that can interact with specific amino acid residues in the kinase domain, thereby enhancing potency and selectivity. The development of 4-aminoquinazoline derivatives as kinase inhibitors is a well-established area of research[11].



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Drug Discovery Workflow with **4-Bromoindoline**

Safety and Handling

4-Bromoindoline should be handled with appropriate safety precautions in a well-ventilated area or fume hood. Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn at all times. Avoid inhalation of dust and contact with skin and eyes. In case of contact, rinse immediately with plenty of water. For detailed safety information, consult the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

4-Bromoindoline is a versatile and valuable building block in organic synthesis and medicinal chemistry. Its unique structural features and the reactivity of the bromine substituent provide a platform for the development of novel compounds with potential therapeutic applications, particularly in the area of kinase inhibition. This guide provides essential technical information to aid researchers in leveraging the full potential of this important chemical entity.

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